

HPLC analytical method for 2-Methyl-5-nitrobenzoic acid quantification

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzoic acid

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Application Note: HPLC Quantification of 2-Methyl-5-nitrobenzoic Acid

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **2-Methyl-5-nitrobenzoic acid**. This compound is a key intermediate in the synthesis of various pharmaceuticals and specialty chemicals, making its accurate quantification crucial for quality control and process monitoring. The described reversed-phase HPLC (RP-HPLC) method is designed for high-throughput analysis, offering excellent sensitivity, specificity, and reproducibility.

Introduction

2-Methyl-5-nitrobenzoic acid, also known as 5-Nitro-o-toluic acid, requires precise analytical methods to ensure its purity and concentration in various sample matrices.[1] RP-HPLC is a widely adopted technique for the analysis of polar aromatic compounds like nitrobenzoic acid isomers.[2][3] This method utilizes a C18 stationary phase to separate the analyte from potential impurities, with detection achieved via UV spectrophotometry. The mobile phase composition is optimized to achieve a good peak shape and a reasonable retention time.

Experimental

Instrumentation and Consumables

- HPLC system equipped with a UV detector

- C18 HPLC column (e.g., 150 mm x 4.6 mm, 5 µm particle size)[2][3]
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid[4]
- Syringe filters (0.45 µm)
- Autosampler vials

Chromatographic Conditions

A summary of the recommended HPLC conditions for the analysis of **2-Methyl-5-nitrobenzoic acid** is provided in the table below. An isocratic elution is employed for simplicity and robustness. The mobile phase is acidified to suppress the ionization of the carboxylic acid group, leading to improved retention and peak symmetry on the reversed-phase column.

Parameter	Recommended Condition
Stationary Phase	C18 (150 mm x 4.6 mm, 5 µm)[2][3]
Mobile Phase	Acetonitrile : 0.1% Phosphoric Acid in Water (50:50, v/v)[5][6]
Flow Rate	1.0 mL/min[5][6]
Column Temperature	30 °C[6]
Detection Wavelength	254 nm[2][3][7]
Injection Volume	10 µL[2][6]

Protocols

Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **2-Methyl-5-nitrobenzoic acid** reference standard into a 25 mL volumetric flask. Dissolve and dilute to

volume with the mobile phase.

- Working Standard Solutions: Prepare a series of working standards by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These will be used to construct the calibration curve.

Sample Preparation

- Accurately weigh a sample containing **2-Methyl-5-nitrobenzoic acid** and dissolve it in the mobile phase.
- Dilute the sample solution with the mobile phase to a final concentration that falls within the linear range of the calibration curve.
- Filter the final solution through a 0.45 µm syringe filter into an autosampler vial prior to injection.[\[6\]](#)

Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure no interfering peaks are present.
- Inject the series of working standard solutions to generate a calibration curve by plotting the peak area against the concentration.
- Inject the prepared sample solutions.
- Quantify the amount of **2-Methyl-5-nitrobenzoic acid** in the samples by comparing their peak areas to the calibration curve.

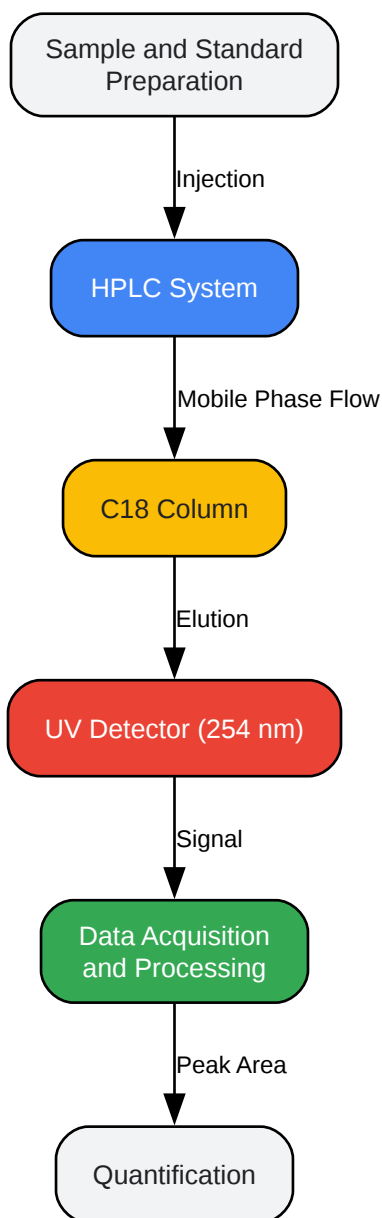
Data Presentation

The quantitative performance of the HPLC method should be validated according to ICH guidelines. A summary of typical validation parameters is presented below.

Parameter	Typical Performance
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.1 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.3 $\mu\text{g/mL}$
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%
Retention Time	Approximately 4-6 minutes

Visualization

The following diagram illustrates the experimental workflow for the HPLC analysis of **2-Methyl-5-nitrobenzoic acid**.



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Caption: Workflow for the HPLC analysis of **2-Methyl-5-nitrobenzoic acid**.

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